

Essential Safety and Logistical Information for Handling NCGC00249987

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Compound of Interest

Compound Name: NCGC00249987

Cat. No.: B2554222

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Disclaimer: A specific Safety Data Sheet (SDS) for **NCGC00249987** (CAS No. 1384864-80-5) was not found in publicly available resources. The following guidance is based on general laboratory safety principles for handling research chemicals of unknown toxicity. It is imperative to obtain the official SDS from the supplier before any handling, storage, or disposal of this compound. This information is not a substitute for a substance-specific SDS.

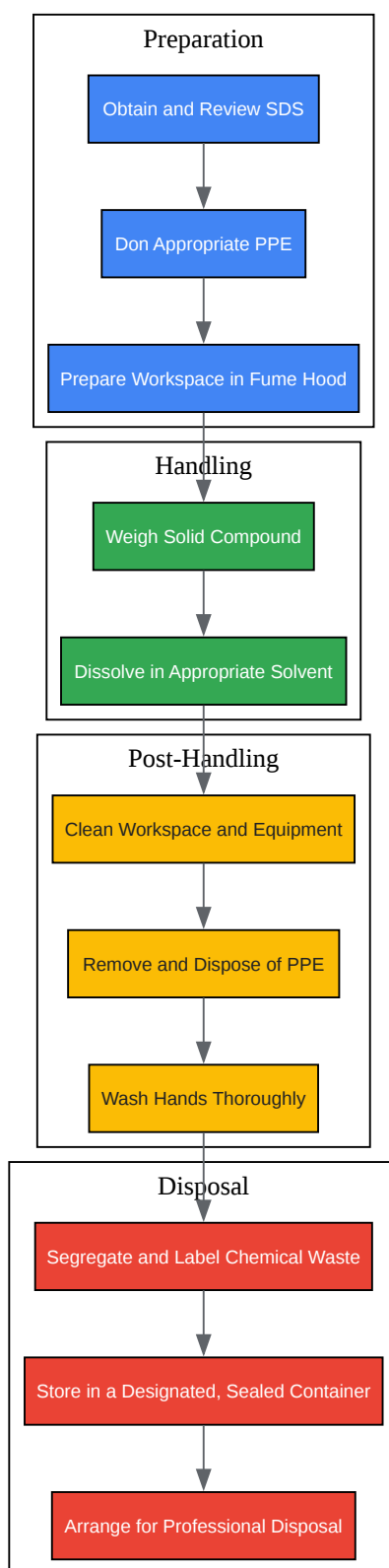
Hazard Assessment and Personal Protective Equipment (PPE)

Given that the specific hazards of **NCGC00249987** are not fully characterized, a cautious approach is mandatory. Assume the compound is hazardous and handle it accordingly. The following table summarizes the recommended minimum PPE for handling **NCGC00249987**.

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Chemical safety goggles and a face shield	Protects against splashes, dust, and unforeseen reactions.
Hand Protection	Nitrile or other chemically resistant gloves	Prevents skin contact. Check glove compatibility with the solvent used.
Body Protection	A lab coat, fully buttoned	Protects against spills and contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges	Recommended when handling the solid powder outside of a fume hood or if aerosolization is possible.

Operational Plan: Safe Handling Procedures

A systematic approach is crucial when working with a compound of unknown toxicity. The following workflow outlines the key steps for safely handling **NCGC00249987** in a laboratory setting.



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Caption: General workflow for safely handling a research chemical.

Step-by-Step Guidance:

- Preparation:
 - Always work in a well-ventilated area, preferably within a certified chemical fume hood.
 - Ensure that an emergency eyewash station and safety shower are readily accessible.
 - Assemble all necessary equipment and reagents before starting the experiment.
- Handling:
 - When handling the solid form of **NCGC00249987**, avoid creating dust. Use a spatula for transfers.
 - If preparing solutions, add the solid to the solvent slowly.
 - Keep all containers with the compound clearly labeled and tightly sealed when not in use.
- Storage:
 - Store **NCGC00249987** in a cool, dry, and dark place.
 - Ensure the storage location is secure and accessible only to authorized personnel.
 - Segregate from incompatible materials, although specific incompatibilities are unknown without an SDS.

Disposal Plan

Proper disposal of **NCGC00249987** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: All waste contaminated with **NCGC00249987**, including unused compound, solutions, contaminated gloves, and labware, must be collected in a designated hazardous waste container.

- **Labeling:** The hazardous waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**NCGC00249987**," the CAS number "1384864-80-5," and an estimate of the quantity.
- **Disposal:** The disposal of this chemical waste must be handled by a licensed hazardous waste disposal company. Follow all institutional, local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain or in the regular trash.

Experimental Protocols and Signaling Pathways

Detailed experimental protocols and signaling pathways involving **NCGC00249987** were not available in the public domain searches conducted. As a selective inhibitor of Eya2 phosphatase, its mechanism of action would involve the modulation of signaling pathways regulated by this enzyme. Researchers using this compound should refer to relevant scientific literature on Eya2 phosphatase for potential experimental designs and pathway analysis.

Final Recommendation: Your safety is the top priority. The information provided here is a general guide. Always consult the official Safety Data Sheet provided by the manufacturer of **NCGC00249987** for complete and accurate safety information before you begin any work with this compound.

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